

2-fluoro-N-methylbenzamide safety and handling information

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Compound of Interest

Compound Name: 2-fluoro-N-methylbenzamide

Cat. No.: B2811828

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An In-depth Technical Guide to the Safe Handling of **2-fluoro-N-methylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

Preamble: A Proactive Stance on Chemical Safety

In the landscape of pharmaceutical research and development, novel molecular entities are the currency of innovation. **2-fluoro-N-methylbenzamide**, a substituted benzamide, represents a class of compounds with significant potential in medicinal chemistry. However, with novel potential comes the responsibility of rigorous safety assessment. This guide is constructed on the principle of proactive risk mitigation. Given that the toxicological profile of **2-fluoro-N-methylbenzamide** is not yet fully characterized, a cautious and well-informed approach is paramount.^{[1][2]} This document synthesizes available data from the compound itself and its structural analogs to provide a comprehensive framework for its safe handling, storage, and emergency management. The protocols herein are designed to be self-validating, embedding safety into the workflow to protect researchers and ensure the integrity of experimental outcomes.

Chemical and Physical Identity

A foundational understanding of a compound's properties is the first step in a robust safety protocol. These characteristics influence its behavior under various laboratory conditions.

Property	Value	Source
Chemical Name	2-fluoro-N-methylbenzamide	[3]
Synonyms	o-fluoro-N-methylbenzamide	[3]
CAS Number	52833-63-3	[3][4]
Molecular Formula	C ₈ H ₈ FNO	[5][3]
Molecular Weight	153.15 g/mol	[5]
Appearance	White Solid / Crystalline Powder	[6]
Melting Point	75 - 80 °C (167 - 176 °F)	[7]
Boiling Point	167 °C (332.6 °F) at 11 mmHg	[7]
Solubility	Data not widely available; likely soluble in organic solvents. Benzamide is soluble in alcohol.[6]	

Hazard Identification and Risk Assessment

While specific toxicological data for **2-fluoro-N-methylbenzamide** is limited, the Globally Harmonized System (GHS) classifications for this compound and its close analogs provide a clear directive for cautious handling.[3][8] The primary risks are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Statements:

- H315: Causes skin irritation.[3][8]
- H319: Causes serious eye irritation.[3][8]
- H335: May cause respiratory irritation.[3][8]

Analog Compound Hazards: It is prudent to consider hazards associated with similar benzamides, which include:

- H302: Harmful if swallowed.[9][10][11]
- H317: May cause an allergic skin reaction.[9][10]
- H341: Suspected of causing genetic defects.[12]

Expert Analysis: The presence of the fluoro- and methylbenzamide moieties necessitates a high degree of caution. The irritant properties are likely due to the chemical reactivity of the molecule with biological tissues. The potential for uncharacterized systemic toxicity upon ingestion or inhalation cannot be dismissed. Therefore, all handling procedures must be designed to eliminate direct contact and aerosol generation.

Engineering Controls and Personal Protective Equipment (PPE)

The cornerstone of safety is a multi-layered defense, starting with engineering controls and supplemented by appropriate PPE. This creates a redundant system that minimizes exposure potential.

Engineering Controls

- Chemical Fume Hood: All weighing and handling of powdered **2-fluoro-N-methylbenzamide** must be conducted within a certified chemical fume hood to prevent inhalation of airborne particulates.[13]
- Ventilation: The laboratory should be well-ventilated to ensure low background concentrations of any chemical vapors.[2][14]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and regularly tested.[2][8][14]

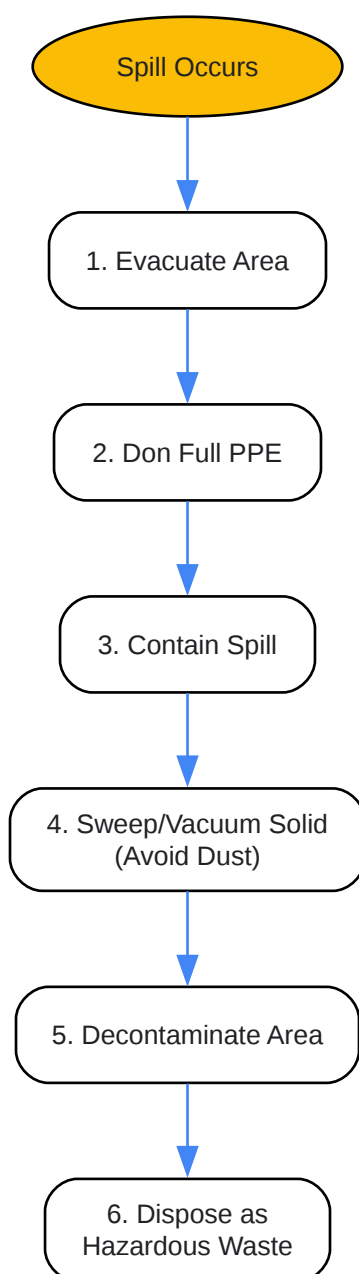
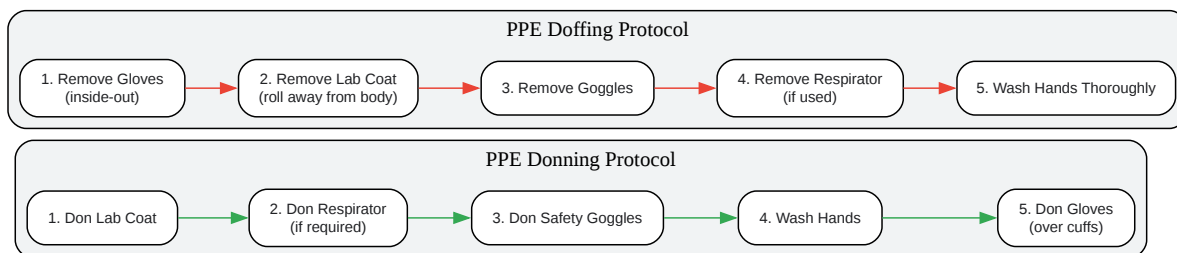
Personal Protective Equipment (PPE)

A standardized PPE protocol is non-negotiable. The following ensemble provides comprehensive protection against the identified hazards.

- Eye Protection: Chemical safety goggles conforming to ANSI Z87.1 or EN 166 standards are mandatory.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Hand Protection: Nitrile or neoprene chemical-resistant gloves must be worn. Gloves should be inspected for integrity before each use and disposed of after handling the compound.[\[8\]](#)[\[13\]](#)[\[15\]](#)
- Body Protection: A standard laboratory coat, fully buttoned, is required to protect skin and personal clothing.[\[13\]](#)
- Respiratory Protection: When handling significant quantities of the powder outside of a fume hood, a NIOSH-approved respirator with a particulate filter is recommended.[\[9\]](#)[\[13\]](#)[\[16\]](#)

Workflow for Donning and Doffing PPE

The sequence of donning and doffing PPE is critical to prevent cross-contamination.



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